

Sulbactam-d5 (sodium) CAS number and molecular weight

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Compound of Interest

Compound Name: Sulbactam-d5 (sodium)

Cat. No.: B15144320

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In-Depth Technical Guide: Sulbactam-d5 (sodium)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core quantitative data on **Sulbactam-d5 (sodium)**, a deuterated analog of Sulbactam sodium. The inclusion of deuterium isotopes can be instrumental in pharmacokinetic and metabolic studies.

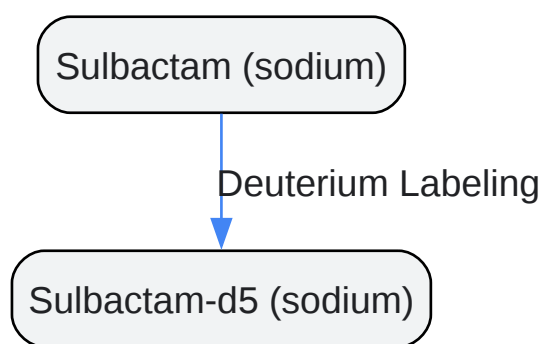
Quantitative Data Summary

The following table summarizes the key identifiers and physicochemical properties of **Sulbactam-d5 (sodium)**.

| Property | Value |
|----------------------------|---|
| CAS Number | 1322625-44-4[1][2][3] |
| Molecular Weight | 260.25 g/mol [1][2][3] |
| Molecular Formula | C ₈ H ₅ D ₅ NNaO ₅ S[1] |
| Unlabeled CAS Number | 69388-84-7 (for Sulbactam sodium)[1][3] |
| Unlabeled Molecular Weight | 255.22 g/mol (for Sulbactam sodium)[4] |

Structural Relationship

Sulbactam-d5 (sodium) is a stable isotope-labeled version of Sulbactam sodium. The deuterium labeling is a critical modification used in various research applications, particularly in analytical and metabolic studies.



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Figure 1. Relationship between Sulbactam (sodium) and its deuterated form.

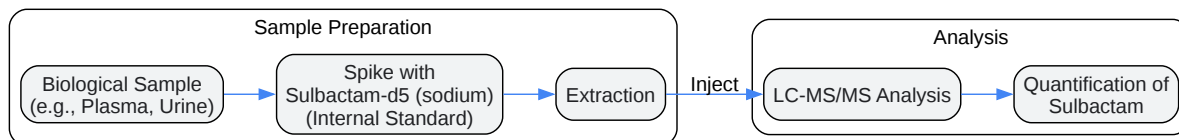
Mechanism of Action Context

Sulbactam itself is not an antibiotic but a β -lactamase inhibitor.[3][4][5] It competitively and irreversibly binds to and inhibits β -lactamase enzymes produced by certain bacteria.[2][3][5] This action protects β -lactam antibiotics from degradation, thereby extending their antibacterial spectrum. Sulbactam is commonly combined with antibiotics like ampicillin. The deuterated form, Sulbactam-d5, is primarily utilized as a tracer for quantification in drug development and pharmacokinetic studies.[2][3]

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **Sulbactam-d5 (sodium)** are typically proprietary to the manufacturers and are not publicly available in extensive detail. However, its primary application is as an internal standard in analytical methods like mass spectrometry for the quantification of Sulbactam in biological matrices.

A general workflow for such an application is outlined below.



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Figure 2. General workflow for using Sulbactam-d5 as an internal standard.

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